

N-Butylfluorescein molecular weight and formula

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Compound of Interest

Compound Name: *N-Butylfluorescein*

Cat. No.: *B562091*

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An In-Depth Technical Guide to **N-Butylfluorescein**

N-Butylfluorescein is a synthetic, alkyl-substituted derivative of fluorescein, a widely used fluorescent tracer. This guide provides a detailed overview of its chemical properties, and applications, particularly for researchers, scientists, and professionals involved in drug development and biochemical assays.

Core Molecular and Chemical Properties

N-Butylfluorescein is characterized by its distinct fluorescent properties, which are leveraged in various biochemical assays.^[1] Its fundamental chemical and physical data are summarized below for easy reference.

Property	Value
Molecular Formula	C ₂₄ H ₂₀ O ₅ [2] [3]
Molecular Weight	388.41 g/mol [2] [3]
CAS Number	335193-91-4
Appearance	Yellow Solid
Excitation Maximum	467 nm
Emission Maximum	512 nm
Solubility	Slightly soluble in Chloroform and Methanol

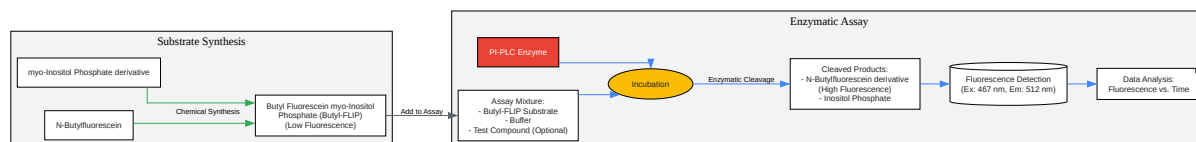
Primary Application: Fluorogenic Substrate Synthesis

A primary application of **N-Butylfluorescein** is in the synthesis of fluorogenic substrates designed for the continuous assay of specific enzymes. It is a key precursor in the synthesis of butyl fluorescein myo-inositol phosphate (butyl FLIP), which serves as a substrate for phosphatidylinositol-specific phospholipase C (PI-PLC).

The operational principle of such assays is based on a fluorescence quenching mechanism. In the intact substrate molecule, the fluorescence of the fluorescein moiety is suppressed. Upon enzymatic cleavage of the substrate by the target enzyme, such as PI-PLC, the quenching is relieved, leading to a measurable increase in fluorescence intensity. This direct relationship between enzyme activity and fluorescence signal allows for real-time monitoring of the enzymatic reaction.

Experimental Workflow: PI-PLC Activity Assay

The following diagram illustrates the general workflow for utilizing an **N-Butylfluorescein**-derived substrate in a phosphatidylinositol-specific phospholipase C (PI-PLC) activity assay.



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